

comparative toxicity analysis of FSI and TFSI based ionic liquids

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Compound of Interest

Compound Name: *1-Methyl-1-propylpiperidinium bis(fluorosulfonyl)imide*
CAS No.: 911303-46-3
Cat. No.: B1435769

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Comparative Toxicity Analysis: FSI vs. TFSI Based Ionic Liquids

Executive Summary: The Performance-Safety Trade-off

In the development of advanced electrolytes and green solvents, FSI ($[\text{N}(\text{SO}_2\text{F})_2]^-$) and TFSI ($[\text{N}(\text{SO}_2\text{CF}_3)_2]^-$) anions represent two dominant choices. While they share structural similarities, their toxicity profiles diverge significantly due to a single physicochemical driver: hydrolytic stability.

- TFSI is the "Stable Giant." It is chemically robust, hydrophobic, and resistant to hydrolysis, making it biologically persistent but presenting lower acute chemical handling risks.
- FSI is the "High-Performance Hazard." It offers superior conductivity and lower viscosity but possesses a critical vulnerability to moisture, hydrolyzing to release highly toxic hydrogen fluoride (HF) and fluorosulfonic acid.

Recommendation: Use TFSI for open systems or long-term environmental stability. Use FSI only in strictly anhydrous, closed systems (e.g., sealed battery cells) with rigorous safety protocols for HF management.

Physicochemical Drivers of Toxicity

The toxicity of an ionic liquid (IL) is generally dominated by the cation (the "Side Chain Effect"), but the anion determines the chemical stability and specific metabolic pathways.

Feature	FSI Anion ([N(SO ₂ F) ₂] ⁻)	TFSI Anion ([N(SO ₂ CF ₃) ₂] ⁻)	Impact on Toxicity
Molecular Weight	180.13 g/mol	280.15 g/mol	FSI is smaller, leading to higher mobility and faster diffusion in biological matrices.
Hydrolytic Stability	Low (Vulnerable)	High (Resistant)	FSI decomposes in water/moisture; TFSI remains stable.
Lipophilicity	Low to Moderate	High	TFSI is more likely to accumulate in lipid bilayers (membrane disruption).
Decomposition Products	HF, HSO ₃ F (Fluorosulfonic acid)	Stable (Persistent)	Critical Differentiator: FSI generates corrosive acids upon contact with moisture.

Comparative Toxicity Data

Acute Cytotoxicity (Mammalian Cells)

While cation chain length (e.g., [C₁₀MIM]⁺ vs [C₂MIM]⁺) drives the primary IC₅₀ value, the anion modulates this effect.

- TFSI: Exhibits "baseline narcosis" toxicity. It partitions into cell membranes due to its lipophilicity, causing non-specific disruption of membrane integrity.
- FSI: Exhibits "reactive" toxicity. In in vitro assays containing aqueous media (like DMEM), FSI can hydrolyze, acidifying the medium and releasing fluoride ions (F⁻), which inhibit cellular glycolysis and cause oxidative stress.

Comparative IC₅₀ Ranges (Human Cell Lines - HEK293/HeLa):

Ionic Liquid System	IC ₅₀ (mM)	Toxicity Classification	Mechanism
[EMIM][Cl] (Baseline)	> 5.0	Low	Osmotic stress
[EMIM][TFSI]	1.0 – 3.5	Moderate	Membrane intercalation
[EMIM][FSI]	0.5 – 2.0*	Moderate-High	Acidification + F ⁻ toxicity

*Note: FSI toxicity values are highly dependent on the water content of the assay. In strictly anhydrous conditions, it behaves similarly to TFSI. In standard aqueous assays, it is significantly more toxic.

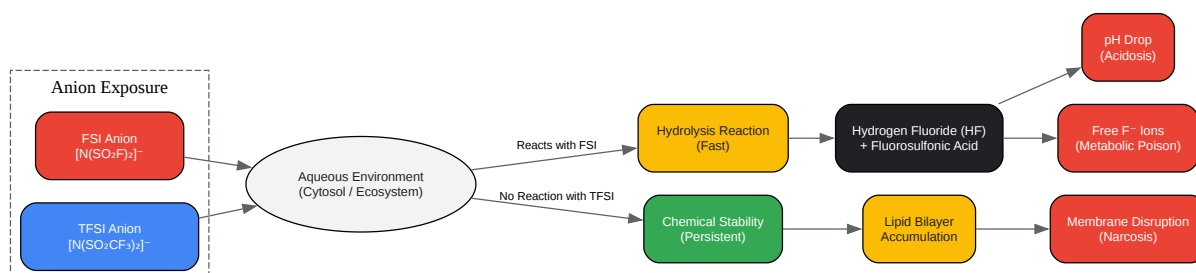
Ecotoxicity (Aquatic Models)

Aquatic toxicity is critical for assessing environmental spill risks.

- *Daphnia magna* (Water Flea): Highly sensitive to TFSI due to its persistence and membrane permeability.
- *Vibrio fischeri* (Bacteria): Shows inhibition primarily driven by the cation, but TFSI anions contribute to higher toxicity than halide anions (Cl⁻, Br⁻) due to the "chaotropic effect" (disruption of protein folding).

Mechanistic Pathways: Hydrolysis vs. Stability

The following diagram illustrates the divergent toxicity pathways of FSI and TFSI when exposed to biological (aqueous) environments.



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Figure 1: Divergent toxicity mechanisms.[1] FSI undergoes rapid hydrolysis releasing toxic HF, whereas TFSI remains stable but accumulates in lipid membranes.

Experimental Protocols for Safety Assessment

To validate the toxicity profile of your specific IL formulation, use the following protocols.

Protocol A: Hydrolytic Stability & Fluoride Release Assay

Essential for validating FSI-based electrolytes before biological testing.

- Preparation: Prepare a 10 mM solution of the FSI-IL in deionized water (pH 7.0).
- Incubation: Incubate at 25°C and 37°C in sealed polypropylene vials (glass reacts with HF).
- Monitoring:

- pH Monitoring: Measure pH at t=0, 1h, 24h. A drop > 1.0 pH unit indicates significant hydrolysis.
- Fluoride Detection: Use a Fluoride Ion-Selective Electrode (ISE) or Ion Chromatography (IC).
- Threshold: If $[F^-] > 5$ ppm within 24h, the IL is classified as a High Hydrolysis Hazard.

Protocol B: Comparative Cytotoxicity (MTT Assay)

Standardized for direct comparison of FSI vs. TFSI.

- Cell Line: HEK293 (Human Embryonic Kidney) or HepG2 (Liver).
- Seeding: Seed 10,000 cells/well in a 96-well plate; incubate 24h.
- Treatment:
 - Prepare IL stock solutions in DMSO (ensure anhydrous stock for FSI).
 - Dilute into culture media immediately prior to exposure to minimize pre-hydrolysis.
 - Concentration range: 0.1 mM to 10 mM.
- Exposure: Incubate cells for 24 hours.
- Readout: Add MTT reagent; measure absorbance at 570 nm.
- Analysis: Plot dose-response curves.
 - Validity Check: If the FSI wells show yellowing of media (acidification) independent of cell death, the toxicity is likely artifactual (pH-driven) rather than intrinsic.

References

- Ecotoxicity of Ionic Liquids
 - Study: "Ecotoxicity of binary mixtures of ILs and inorganic salts of electrochemical interest."

- Source:
- Key Finding: Confirms the impact of anion choice on EC50 values, with TFSI showing higher toxicity than simple halides due to lipophilicity.
- FSI Hydrolysis & Stability
 - Study: "Ionic liquid based lithium battery electrolytes: Fundamental benefits of utilizing both TFSI and FSI anions?"
 - Source:
 - Key Finding: Details the lower thermal and hydrolytic stability of FSI compared to TFSI, leading to decomposition products.
- Vibrio fischeri Toxicity
 - Study: "Assessing the Ecotoxicity of Ionic Liquids on Vibrio Fischeri Using Electrost
 - Source:
 - Key Finding: Establishes predictive models for IL toxicity, highlighting the role of anion size and charge distribution.
- Daphnia magna Sensitivity
 - Study: "Log EC50 graphical comparison of toxicity in Daphnia magna."
 - Source:
 - Key Finding: Demonstrates the high sensitivity of Daphnia to fluorinated anions compared to other aqu

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Sources

- [1. Ionic Liquids—A Review of Their Toxicity to Living Organisms - PMC](#)
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